

An In-depth Technical Guide to Hexadecatetraenoic Acid-d5

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Compound of Interest

Compound Name: Hexadecatetraenoic acid-d5

Cat. No.: B15598807

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This guide provides a comprehensive overview of **Hexadecatetraenoic acid-d5**, a deuterated polyunsaturated fatty acid. It is intended for researchers, scientists, and professionals in drug development who are utilizing this compound as an internal standard for quantitative analysis. This document details its precise molecular mass, outlines a typical experimental protocol for its use, and touches upon the biological significance of its non-deuterated analogue.

Core Quantitative Data

The fundamental physicochemical properties of **Hexadecatetraenoic acid-d5** and its non-deuterated counterpart are summarized below. The exact mass is calculated from the sum of the masses of their constituent isotopes.

Property	Hexadecatetraenoic acid-d5	Hexadecatetraenoic acid
Molecular Formula	C ₁₆ H ₁₉ D ₅ O ₂ [1]	C ₁₆ H ₂₄ O ₂ [2] [3] [4]
Exact Mass (Da)	253.2091	248.1776
Formula Weight	253.4 [1]	248.36 [2]

Calculation of Exact Mass

The exact mass of a molecule is determined by the sum of the exact masses of its constituent isotopes. The following table details the calculation for **Hexadecatetraenoic acid-d5**

(C₁₆H₁₉D₅O₂).

Element	Isotope	Quantity	Exact Isotopic Mass (Da)	Total Mass (Da)
Carbon	¹² C	16	12.000000[5][6][7]	192.000000
Hydrogen	¹ H	19	1.007825[8][9]	19.148675
Deuterium	² H (D)	5	2.014102[8]	10.070510
Oxygen	¹⁶ O	2	15.994915[8][10][11][12]	31.989830
Total Exact Mass		253.209115		

Experimental Protocols: Quantification of Hexadecatetraenoic Acid Using a Deuterated Internal Standard

Hexadecatetraenoic acid-d5 is primarily utilized as an internal standard for the accurate quantification of its non-deuterated form in biological samples via mass spectrometry.[1] The following protocol outlines a general workflow for this application using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation

- **Homogenization:** Homogenize the biological sample (e.g., plasma, tissue) in a suitable buffer.
- **Internal Standard Spiking:** Add a known amount of **Hexadecatetraenoic acid-d5** to the homogenate.
- **Lipid Extraction:** Perform a total lipid extraction using a solvent system such as chloroform:methanol.

- Saponification: Hydrolyze the lipid extract with a methanolic potassium hydroxide solution to release free fatty acids.
- Acidification and Extraction: Neutralize the solution and extract the free fatty acids with a non-polar solvent like hexane.
- Derivatization: To enhance chromatographic separation and ionization efficiency, derivatize the fatty acids. A common agent for this is 2-picolylamine.

LC-MS/MS Analysis

- Chromatography: Employ a reverse-phase C18 column for the separation of the derivatized fatty acids.
- Mobile Phase: Use a gradient of water and an organic solvent mixture (e.g., acetonitrile/isopropanol), both containing an additive like formic acid to improve peak shape and ionization.
- Mass Spectrometry: Operate a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. This technique provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions for both the analyte (Hexadecatetraenoic acid) and the internal standard (**Hexadecatetraenoic acid-d5**).

Quantification

The concentration of endogenous Hexadecatetraenoic acid is calculated based on the peak area ratio of the analyte to the internal standard, in conjunction with a calibration curve generated from standards of known concentrations.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the quantification of fatty acids using a deuterated internal standard.

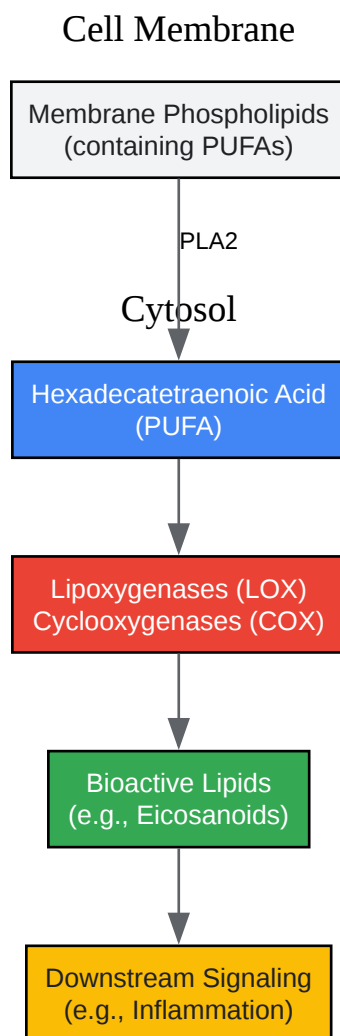


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Workflow for fatty acid quantification.

Signaling Pathway Context

While the direct signaling pathways of Hexadecatetraenoic acid are not extensively characterized, as a polyunsaturated fatty acid (PUFA), it is expected to be a precursor in metabolic pathways that produce signaling molecules. PUFAs are known to be metabolized into various bioactive lipids that play roles in inflammation and other physiological processes. The diagram below illustrates a generalized pathway for the conversion of PUFAs into such molecules.



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Generalized PUFA metabolic pathway.

Biological Significance of Hexadecatetraenoic Acid

(4Z,7Z,10Z,13Z)-Hexadecatetraenoic acid is a polyunsaturated fatty acid found in various marine algae.[2] As a PUFA, it can influence the fluidity of cell membranes, which in turn can affect the activity of membrane-bound receptors and signal transduction pathways.[2] Furthermore, it may modulate the expression of genes involved in inflammatory responses.[2] Studies have shown that diets rich in PUFAs can impact metabolic pathways and have various effects on cardiac health.[13] The metabolism of PUFAs involves a series of desaturation and

elongation reactions.[14][15] Specifically, Hexadecatrienoic acid (a related compound) is known to be metabolized by the lipoxygenase pathway in plants.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. benchchem.com [benchchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. (4Z,7Z,10Z,13Z)-hexadeca-4,7,10,13-tetraenoic acid | C₁₆H₂₄O₂ | CID 5312433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. westfield.ma.edu [westfield.ma.edu]
- 6. Carbon-12 - Wikipedia [en.wikipedia.org]
- 7. quora.com [quora.com]
- 8. Exact Masses of the Elements, Isotopic Abundances of Elements [sisweb.com]
- 9. Isotopes of hydrogen - Wikipedia [en.wikipedia.org]
- 10. Oxygen-16 - Wikipedia [en.wikipedia.org]
- 11. Oxygen-16 [dl1.en-us.nina.az]
- 12. Oxygen-16 - isotopic data and properties [chemlin.org]
- 13. Diets rich in saturated and polyunsaturated fatty acids: metabolic shifting and cardiac health - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Lipid Metabolism: Polyunsaturated Fatty Acids | Basicmedical Key [basicmedicalkey.com]
- 15. Pathways of Polyunsaturated Fatty Acid Utilization: Implications for Brain Function in Neuropsychiatric Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
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